

A Comprehensive Technical Guide to 2-(4-fluorophenyl)-2-oxoacetic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Fluorophenyl)-2-oxoacetic acid

Cat. No.: B2960811

[Get Quote](#)

CAS Number: 2251-76-5

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-fluorophenyl)-2-oxoacetic acid, also known as 4-fluorobenzoylformic acid, is a fluorinated aryl α -keto acid of significant interest in medicinal chemistry and drug development. [1][2] The presence of a fluorine atom on the phenyl ring often enhances metabolic stability, bioavailability, and binding affinity of drug candidates.[3] This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, spectroscopic analysis, and its applications as a crucial building block in the synthesis of pharmacologically active molecules.

Molecular and Physicochemical Properties

2-(4-fluorophenyl)-2-oxoacetic acid is a white to light yellow crystalline powder.[4] Its key properties are summarized in the table below.

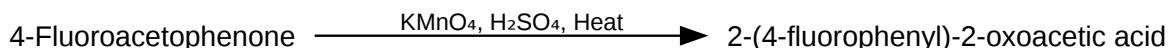
Property	Value	Source
CAS Number	2251-76-5	[5] [6]
Molecular Formula	C ₈ H ₅ FO ₃	[5] [6]
Molecular Weight	168.12 g/mol	[5] [6]
IUPAC Name	2-(4-fluorophenyl)-2-oxoacetic acid	[5]
Synonyms	(4-fluorophenyl)(oxo)acetic acid, 4-Fluoro- α -oxobenzeneacetic acid, 4-Fluorobenzoylformic acid	[4] [5]
Appearance	White to light yellow powder/crystal	[4]
Melting Point	92.0 to 96.0 °C	[4]
Solubility	Soluble in organic solvents such as ethanol and ether, with limited solubility in water.	

Synthesis of 2-(4-fluorophenyl)-2-oxoacetic Acid

The most common and efficient method for the synthesis of **2-(4-fluorophenyl)-2-oxoacetic acid** is the oxidation of the corresponding aryl methyl ketone, 4'-fluoroacetophenone.[\[7\]](#) Two primary oxidizing agents are employed for this transformation: selenium dioxide (SeO₂) and potassium permanganate (KMnO₄).

Method 1: Oxidation with Selenium Dioxide (Riley Oxidation)

The Riley oxidation is a well-established method for the oxidation of α -methylene groups adjacent to a carbonyl to afford 1,2-dicarbonyl compounds.[\[7\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(4-Fluorophenyl)-2-oxoacetic acid [myskinrecipes.com]
- 2. researchgate.net [researchgate.net]
- 3. The Latest FDA-Approved Pharmaceuticals Containing Fragments of Tailor-Made Amino Acids and Fluorine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. 2-(4-Fluorophenyl)-2-oxoacetic Acid | C8H5FO3 | CID 579440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-(4-fluorophenyl)-2-oxoacetic acid - CAS:2251-76-5 - Sunway Pharm Ltd [3wpharm.com]
- 7. 4-Fluoroacetophenone synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-(4-fluorophenyl)-2-oxoacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2960811#2-4-fluorophenyl-2-oxoacetic-acid-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com